

Personal protective equipment for handling Akt-IN-18

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Compound of Interest

Compound Name: Akt-IN-18
Cat. No.: B12384755

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Essential Safety & Handling Guide for Akt-IN-18

Disclaimer: A specific Safety Data Sheet (SDS) for **Akt-IN-18** is not publicly available. The following guidance is based on the safety protocols for a representative small molecule AKT inhibitor (CAS No. 1004990-28-6) and established best practices for handling potent research compounds. Researchers must perform a risk assessment specific to their laboratory conditions before use.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Akt-IN-18**. Adherence to these procedures is vital for ensuring personal safety and maintaining experimental integrity.

Key Safety & Handling Parameters

The following table summarizes essential quantitative data for a representative small molecule AKT inhibitor.

Parameter	Specification	Source
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[1]
Storage (Powder)	-20°C	[1]
Storage (in Solvent)	-80°C	[1][2]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]
Solubility	DMSO: 5 mg/mL	[3]

Operational Plan: From Receipt to Disposal

This section provides a step-by-step procedural plan for the safe handling and disposal of **Akt-IN-18**.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. Wear appropriate Personal Protective Equipment (PPE) during inspection.
- **Storage:** Immediately transfer the compound to the recommended storage conditions.[1]
Store the powdered form at -20°C and solutions in solvent at -80°C to maintain stability.[1][2]
Ensure the container is tightly sealed and stored in a cool, well-ventilated area away from direct sunlight and ignition sources.[1]

Personal Protective Equipment (PPE)

As the toxicological properties of **Akt-IN-18** are not fully characterized, stringent PPE is mandatory to prevent exposure.

- **Eye Protection:** Wear safety goggles with side-shields.[1]
- **Hand Protection:** Use chemically resistant protective gloves (e.g., nitrile).

- **Body Protection:** A lab coat or impervious clothing is required to protect the skin.^[1]
- **Respiratory Protection:** When handling the powder form or creating solutions where aerosolization is possible, use a suitable respirator within a certified chemical fume hood or other ventilated enclosure.^[1]

Handling and Experimental Protocol

- **Preparation:** All handling of **Akt-IN-18**, especially weighing the powder and preparing stock solutions, must be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to avoid inhalation of dust or aerosols.^[1]
- **Solution Preparation:** To prepare a stock solution, slowly add the recommended solvent (e.g., DMSO) to the vial containing the powdered compound.^[3] Cap the vial and vortex gently until the solid is fully dissolved.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes for storage.^{[2][3]}
- **Spill Prevention:** Handle the compound and its solutions over a spill tray or absorbent pad to contain any potential spills.

Disposal Plan

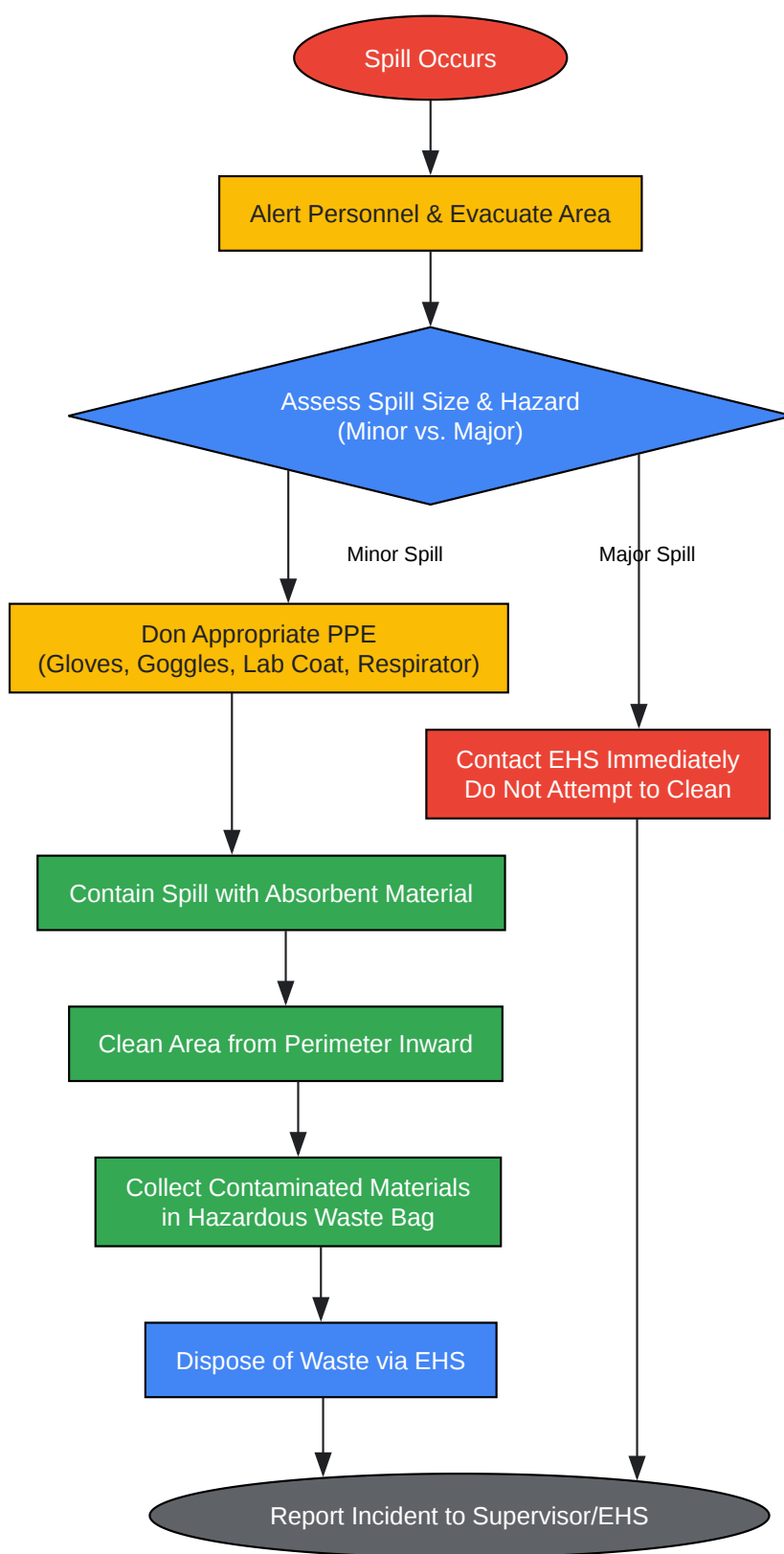
All waste containing **Akt-IN-18** must be treated as hazardous chemical waste.

- **Solid Waste:**
 - Contaminated consumables (e.g., pipette tips, microfuge tubes, gloves) should be collected in a dedicated, clearly labeled hazardous waste container.
 - Empty vials should be triple-rinsed with a suitable solvent. The rinsate must be collected as liquid hazardous waste.
- **Liquid Waste:**
 - Collect all unused solutions and rinsates in a sealed, properly labeled hazardous waste container.

- Do not dispose of **Akt-IN-18** down the drain, as it is very toxic to aquatic life.[1]
- Final Disposal: Dispose of the hazardous waste containers through your institution's Environmental Health and Safety (EHS) office or a licensed waste disposal contractor.[1][4]

Emergency Workflow: Chemical Spill Response

The following diagram outlines the immediate procedural steps to follow in the event of an **Akt-IN-18** spill.



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Caption: Workflow for responding to an **Akt-IN-18** laboratory spill.

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